

"strategies for increasing the in vivo production of Methanofuran"

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Compound of Interest

Compound Name: Methanofuran

Cat. No.: B1240204

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Technical Support Center: Methanofuran In-Vivo Production

Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments aimed at increasing the in-vivo production of **Methanofuran**.

Frequently Asked Questions (FAQs)

General Knowledge

Q1: What is **Methanofuran** and why is it important?

Methanofuran (MFR) is a coenzyme found in methanogenic archaea.^[1] Its primary role is as the initial C1 carrier in the first step of methanogenesis, where it is formylated by the enzyme formyl**methanofuran** dehydrogenase using carbon dioxide.^{[1][2]} This function makes it a critical component for carbon dioxide fixation pathways in these organisms.^[2] Structurally, all **methanofuran** variants share a core of 4-[N-(γ-l-glutamyl)-p-(β-aminoethyl)phenoxy-methyl]-(aminomethyl)furan (APMF-Glu), with different side chains depending on the organism.^{[2][3]}

Biosynthesis Pathway

Q2: What is the biosynthetic pathway for the **Methanofuran** core structure?

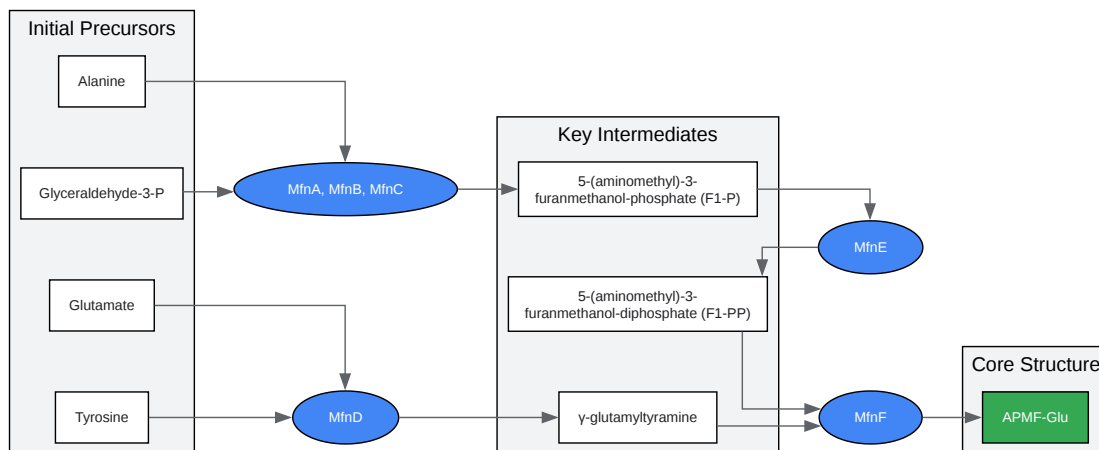
The core structure of **methanofuran**, APMF-Glu, is synthesized from precursors including tyrosine, glutamate, glyceraldehyde-3-P, and alanine.[3] In *Methanocaldococcus jannaschii*, six genes, *mfnA* through *mfnF*, have been identified as responsible for the complete biosynthesis of APMF-Glu.[2][3] The pathway involves the separate formation of γ -glutamyltyramine and 5-(aminomethyl)-3-furanmethanol-phosphate (F1-P), which are then coupled together.[3]

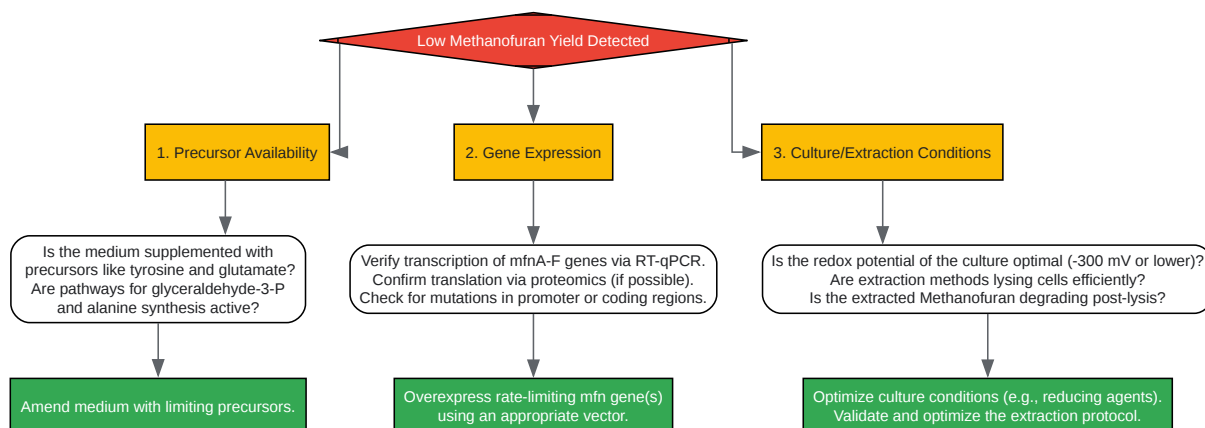
Q3: What are the key enzymatic steps in the final stage of APMF-Glu synthesis?

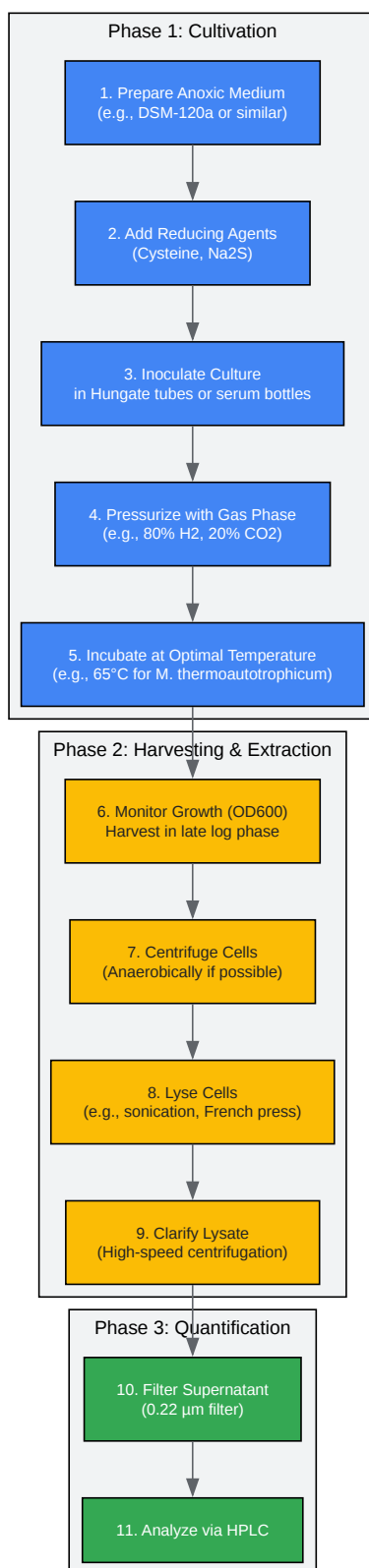
The final steps involve the coupling of γ -glutamyltyramine and F1-P. This is a two-enzyme process:

- MfnE (encoded by *mj0458*) catalyzes the phosphorylation of F1-P to form 5-(aminomethyl)-3-furanmethanol-diphosphate (F1-PP). This step is crucial as the pyrophosphate group is a better leaving group for the subsequent reaction.[2][3]
- MfnF (encoded by *mj0840*) catalyzes the condensation of F1-PP with γ -glutamyltyramine to produce the final core structure, APMF-Glu.[2][3]

Simplified Biosynthesis Pathway of Methanofuran Core (APMF-Glu)







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References

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